

4-bromoacetoacetanilide molecular structure and weight

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Compound of Interest		
Compound Name:	4-Bromo-3-oxo-n- phenylbutanamide	
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Technical Guide: 4-Bromoacetoacetanilide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-bromoacetoacetanilide, a key intermediate in organic synthesis. It covers the molecule's structural and physical properties, a detailed experimental protocol for its synthesis, and a logical workflow diagram.

Molecular Structure and Identification

It is crucial to distinguish between two similarly named compounds:

- 4-Bromoacetoacetanilide (4-Bromo-3-oxo-N-phenylbutanamide): This compound, with CAS number 1205-74-9, features a bromine atom on the acetoacetyl group. Its chemical formula is C10H10BrNO2.[1][2]
- 4'-Bromoacetanilide (N-(4-bromophenyl)acetamide): This isomer, with CAS number 103-88-8, has a bromine atom attached to the phenyl ring. Its chemical formula is C8H8BrNO.[3][4] [5]

This guide focuses on 4-bromoacetoacetanilide.

Molecular Structure:



(Structure inferred from the name "4-Bromo-3-oxo-N-phenylbutanamide")

Physicochemical Properties

The quantitative data for 4-bromoacetoacetanilide and its common precursor, acetoacetanilide, are summarized below for easy comparison.

Property	4-Bromoacetoacetanilide	Acetoacetanilide (for comparison)
CAS Number	1205-74-9	102-01-2
Molecular Formula	C10H10BrNO2[1][2]	C10H11NO2
Molecular Weight	256.10 g/mol [1][2][6]	177.19 g/mol
Melting Point	130-132 °C[7]	84-86 °C
Boiling Point	437.3 °C at 760 mmHg[1]	296.5 °C at 760 mmHg
Density	1.544 g/cm ³ [1]	1.134 g/cm ³
Appearance	Crude solid product[7]	White crystalline powder
Solubility	Soluble in alcohols, ethers, and chloroform.[1]	Soluble in hot water, alcohol, ether, chloroform, and benzene.

Experimental Protocol: Synthesis of 4-Bromoacetoacetanilide

The following protocol details a common method for the synthesis of 4-bromoacetoacetanilide via the bromination of acetoacetanilide.[7] This process is a foundational reaction for producing various pharmaceutical and chemical compounds.[8][9][10]

Materials:

- Acetoacetanilide (4.0 g, 22.57 mmol)
- Bromine (1.16 ml, 22.59 mmol)



- Glacial Acetic Acid (29 ml total)
- Iodine (a small crystal)
- Ethanol (for crystallization)
- Ice-cold water

Equipment:

- Reaction flask
- Stirring apparatus
- · Dropping funnel
- Filtration apparatus
- Nitrogen atmosphere setup

Procedure:

- Preparation of Reagents:
 - Prepare a solution of bromine by dissolving 1.16 ml of bromine in 17 ml of glacial acetic acid containing a small crystal of iodine.
 - Prepare a solution of acetoacetanilide by dissolving 4.0 g in 12 ml of glacial acetic acid in a reaction flask.
- Bromination Reaction:
 - The reaction is conducted under a nitrogen atmosphere.
 - Slowly add the bromine solution to the acetoacetanilide solution over a period of 2.5 hours at room temperature. Maintain the temperature by cooling with cold water as needed.
 - After the addition is complete, continue stirring the reaction mixture at room temperature for an additional 3 hours.



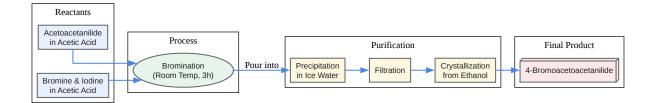
- Isolation and Purification:
 - Pour the reaction mixture into 100 ml of ice-cold water.
 - Collect the crude solid product by filtration.
 - Recrystallize the crude product from ethanol to obtain pure 4-bromoacetoacetanilide.

Yield:

This protocol is reported to yield approximately 3.30 g of 4-bromoacetoacetanilide.[7]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of 4-bromoacetoacetanilide.



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Synthesis of 4-Bromoacetoacetanilide.

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